

An In-depth Technical Guide to the Physicochemical Properties of Tetrahydrogeranial

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Compound of Interest

Compound Name: 3,7-Dimethyloctanal

Cat. No.: B3032866

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Introduction

Tetrahydrogeranial, systematically known as **3,7-dimethyloctanal**, is an aliphatic aldehyde with applications in the fragrance and flavor industries. Its chemical structure, lacking a terminal double bond present in its precursor geranial, results in distinct physicochemical properties that influence its stability, reactivity, and sensory characteristics. This technical guide provides a comprehensive overview of the core physicochemical properties of Tetrahydrogeranial, detailed experimental protocols for their determination, and a logical workflow for its characterization.

Physicochemical Properties

The key physicochemical properties of Tetrahydrogeranial (CAS No: 5988-91-0) are summarized in the tables below. These properties are crucial for understanding its behavior in various matrices, its potential for interaction with biological systems, and for quality control in its applications.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀ O	[1][2]
Molecular Weight	156.27 g/mol	[1]
Physical Description	Clear, colorless to pale yellow liquid.	[1]
Odor Profile	Green, citrus, fresh, aldehydic, with sweet and waxy undertones.	[3]
Boiling Point	197.0 - 198.0 °C (at 760 mmHg)	[1][3]
Density	0.815 g/cm ³	[2]
Refractive Index	1.419	[2]
Vapor Pressure	0.4 ± 0.4 mmHg (at 25°C, Predicted)	[2]
Flash Point	75.8 °C	[2]

Solubility and Partitioning

Property	Value	Reference(s)
Solubility in Water	13 mg/L (at 20°C, experimental)	[1][3]
Solubility in Organic Solvents	Soluble in ethanol.	[3]
LogP (Octanol-Water Partition Coefficient)	3.03780	[2]

Spectroscopic and Chromatographic Data

Property	Value	Reference(s)
Topological Polar Surface Area	17.1 Å ²	[1]
Rotatable Bond Count	6	
Heavy Atom Count	11	[1]
Complexity	97	[1]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of aldehydes like Tetrahydrogeranial are outlined below. These protocols are based on established analytical techniques.

Determination of Boiling Point

The boiling point of Tetrahydrogeranial can be determined using the distillation method.

- Apparatus: A round-bottom flask, heating mantle, condenser, thermometer, and receiving flask.
- Procedure:
 - A sample of Tetrahydrogeranial is placed in the round-bottom flask.
 - The apparatus is assembled for simple distillation.
 - The sample is heated gently.
 - The temperature at which the liquid and vapor phases are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses, is recorded as the boiling point.

Determination of Density

The density of liquid Tetrahydrogeranial can be measured using a pycnometer.

- Apparatus: A pycnometer of a known volume, and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with distilled water and weighed again to determine its exact volume.
 - The pycnometer is dried and filled with Tetrahydrogeranial.
 - The filled pycnometer is weighed, and the density is calculated by dividing the mass of the Tetrahydrogeranial by its volume.

Determination of Solubility in Water

The shake-flask method is a standard procedure for determining the solubility of a substance in water.

- Apparatus: Erlenmeyer flasks, a mechanical shaker, analytical balance, and a suitable analytical instrument (e.g., gas chromatograph).
- Procedure:
 - An excess amount of Tetrahydrogeranial is added to a known volume of water in an Erlenmeyer flask.
 - The flask is sealed and agitated in a mechanical shaker at a constant temperature until equilibrium is reached.
 - The solution is allowed to stand, and the undissolved portion is separated by filtration or centrifugation.
 - The concentration of Tetrahydrogeranial in the aqueous phase is then determined using a calibrated analytical method.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

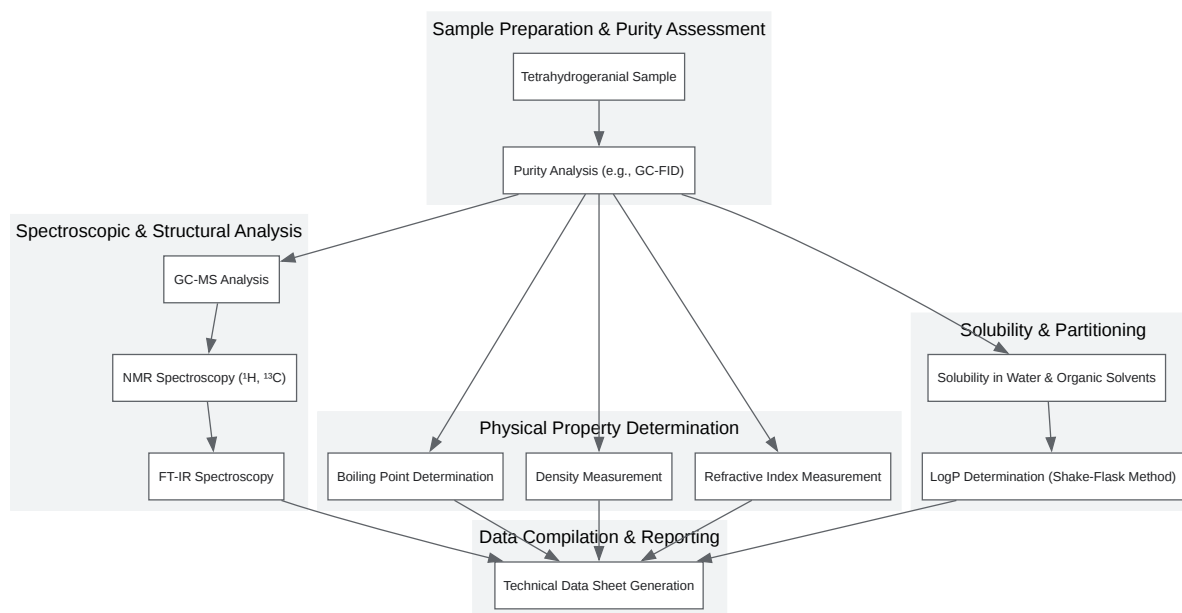
GC-MS is a powerful technique for the identification and quantification of volatile compounds like Tetrahydrogeranial.

- Apparatus: A gas chromatograph coupled with a mass spectrometer.
- Procedure:
 - A sample of Tetrahydrogeranial, dissolved in a suitable solvent, is injected into the gas chromatograph.
 - The compound is vaporized and carried by an inert gas through a capillary column, where it is separated from other components based on its boiling point and affinity for the stationary phase.
 - The separated compound then enters the mass spectrometer, where it is ionized and fragmented.
 - The resulting mass spectrum, a unique fingerprint of the molecule, is used for identification.

Visualizations

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of Tetrahydrogeranial.

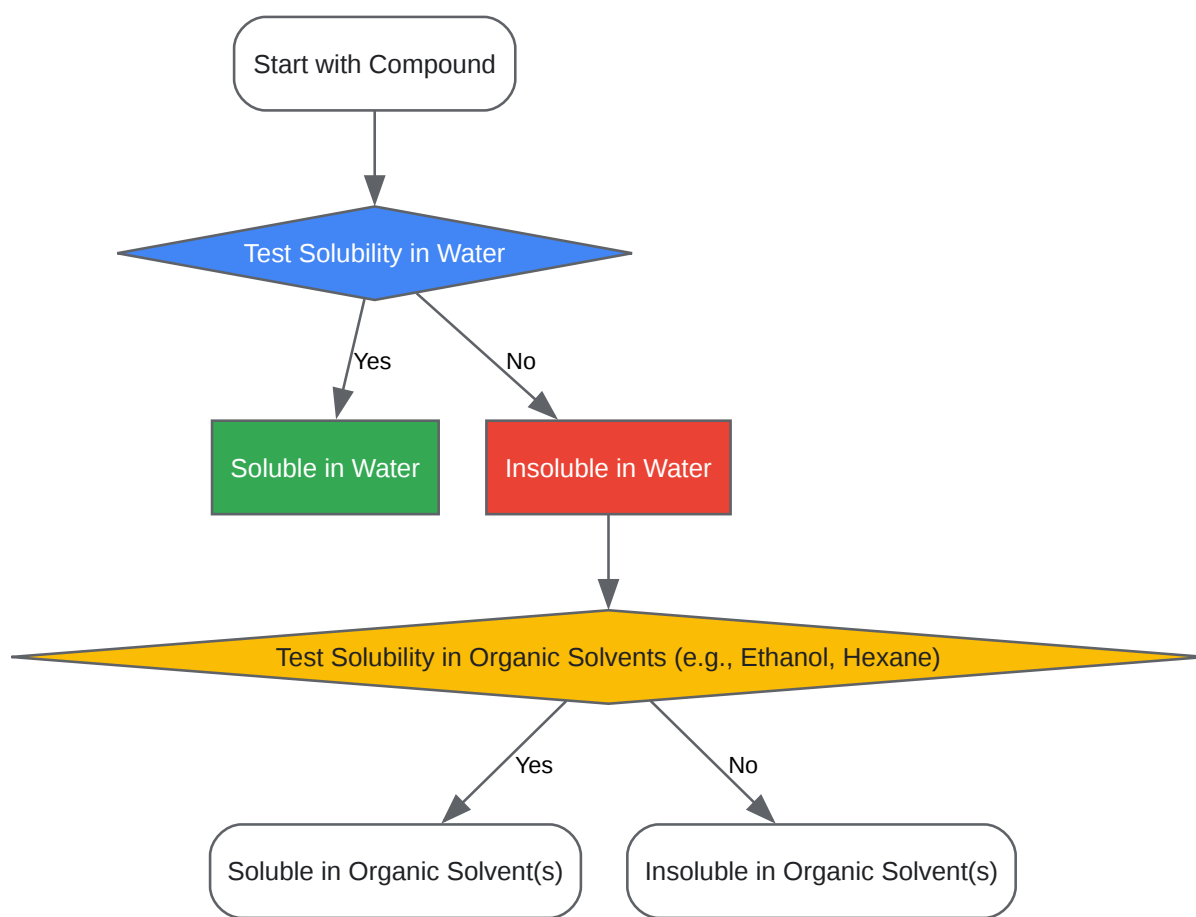


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Physicochemical Characterization Workflow for Tetrahydrogeranial.

Logical Flow for Solubility Determination

The following diagram outlines the decision-making process for determining the solubility of an organic compound like Tetrahydrogeranial.



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Decision Tree for Solubility Testing.

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